

The Technical Sourcing & Validation Guide: High-Purity Tetraallyl Pyromellitate

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Compound of Interest

Compound Name: Tetraallyl pyromellitate

CAS No.: 13360-98-0

Cat. No.: B085713

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CAS: 13360-98-0 | Grade: Optical/Electronic (>99.5%)

Executive Summary

Tetraallyl Pyromellitate (TAP) is a tetra-functional allylic monomer used critically as a crosslinking agent in high-performance polymers, optical resins, and dental composites. Its four allyl groups provide exceptional crosslinking density, thermal stability, and electrical insulation. However, for applications in drug delivery systems (hydrogels) or precision optics, commercial "technical grade" supplies often fail due to residual acidity (unreacted pyromellitic acid) or oligomeric impurities.

This guide is designed for researchers and procurement scientists. It moves beyond a simple vendor list to establish a self-validating sourcing protocol. We define the Critical Quality Attributes (CQAs), map the synthesis-impurity logic, and provide a tiered analysis of global suppliers.

Part 1: Chemical Profile & Critical Quality Attributes (CQAs)

To select a supplier, you must first define the specification. "High Purity" in the context of TAP is not just a percentage; it is the absence of specific functional inhibitors.

Attribute	Specification (High Purity)	Method	Technical Rationale
Purity (Assay)	> 99.0% (Area %)	GC-FID / HPLC	Lower purity leads to inconsistent gelation times and varying mechanical modulus in the final polymer.
Acid Value	< 1.0 mg KOH/g	Titration	Critical: High acid value indicates unreacted Pyromellitic Dianhydride (PMDA) or hydrolysis products. Acidic impurities can corrode molds and interfere with cationic polymerization.
Color (APHA)	< 50	Colorimetry	Essential for optical resins. Yellowing indicates oxidation or presence of quinone-based inhibitors.
Inhibitor (MEHQ)	50–200 ppm (Custom)	HPLC	Prevents premature polymerization during shipping. Note: Medical applications may require removal of MEHQ prior to use.
Water Content	< 0.1%	Karl Fischer	Moisture drives hydrolysis, reverting the ester back to acid.

Part 2: The Synthesis-Impurity Logic

Understanding how the molecule is made reveals what impurities to look for.

TAP is typically synthesized via the esterification of Pyromellitic Dianhydride (PMDA) with Allyl Alcohol. This is a step-growth reaction. If the reaction is incomplete, you do not get TAP; you get mono-, di-, and tri-allyl esters.

The Impurity Cascade:

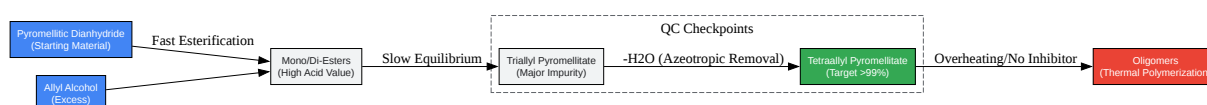
- PMDA + Allyl Alcohol

Di-ester (Fast step)

- Di-ester + Allyl Alcohol

Tetra-ester (Slow, equilibrium-limited step)

If a supplier rushes the second step or fails to remove water (azeotropic distillation), the product will contain Triallyl Pyromellitate (free acid). This impurity is invisible in some refractive index tests but catastrophic for pH-sensitive drug delivery formulations.



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Figure 1: Reaction pathway showing the origin of acidic impurities (Tri-esters) and oligomers. Suppliers must drive the equilibrium to the right to minimize the "Tri" species.

Part 3: Supplier Landscape & Sourcing Strategy

The market for TAP is bifurcated into Bulk Manufacturers (mostly in Asia) and Catalog Aggregators (Western interface).

Tier 1: Catalog Aggregators (High Trust, High Cost)

Best for: Bench-scale R&D (1g – 1kg). These companies perform internal QC but rarely manufacture this specific ester themselves.

- TCI Chemicals (Tokyo Chemical Industry): Renowned for high purity standards. Often stocks >98% grade suitable for reference standards.
- Merck / Sigma-Aldrich: The default for general sourcing. Reliable documentation (CoAs), but often carries a significant markup.
- Alfa Chemistry: Specializes in functional monomers and often provides custom synthesis options for specific impurity profiles.

Tier 2: Specialized Fine Chemical Manufacturers

Best for: Pilot to Production (1kg – 100kg). You must audit these sources.

- BOC Sciences: A hybrid CDMO (Contract Development and Manufacturing Organization) that lists TAP (CAS 13360-98-0).^[1] They can likely synthesize to a custom spec (e.g., low acid).
- Meryer (Shanghai) Chemical Technology: A prominent supplier of fine organic chemicals. Often the source for Western catalogs.
- Kurogane Kasei (Japan): Note: While not explicitly listing TAP in every public catalog, they are a global leader in high-purity allyl esters. For critical medical applications, contacting them for a custom run is a high-value strategy.

Tier 3: Sourcing Platforms (Vetting Required)^[2]

- ChemicalBook / iChemical: Listings here (e.g., Guangzhou Reullei, Zhengzhou Edward) require strict validation. Do not buy without a pre-shipment sample and independent analysis.

Part 4: The Validation Protocol (Self-Validating System)

Do not rely solely on the Certificate of Analysis (CoA). Implement this workflow upon receipt of any TAP batch intended for biological or optical use.

Step 1: The "Quick Check" (Acid Value)

- Protocol: Dissolve 2g of TAP in 50mL of neutralized acetone/ethanol mix. Titrate with 0.1N KOH using phenolphthalein.

- Pass Criteria:

mg KOH/g.

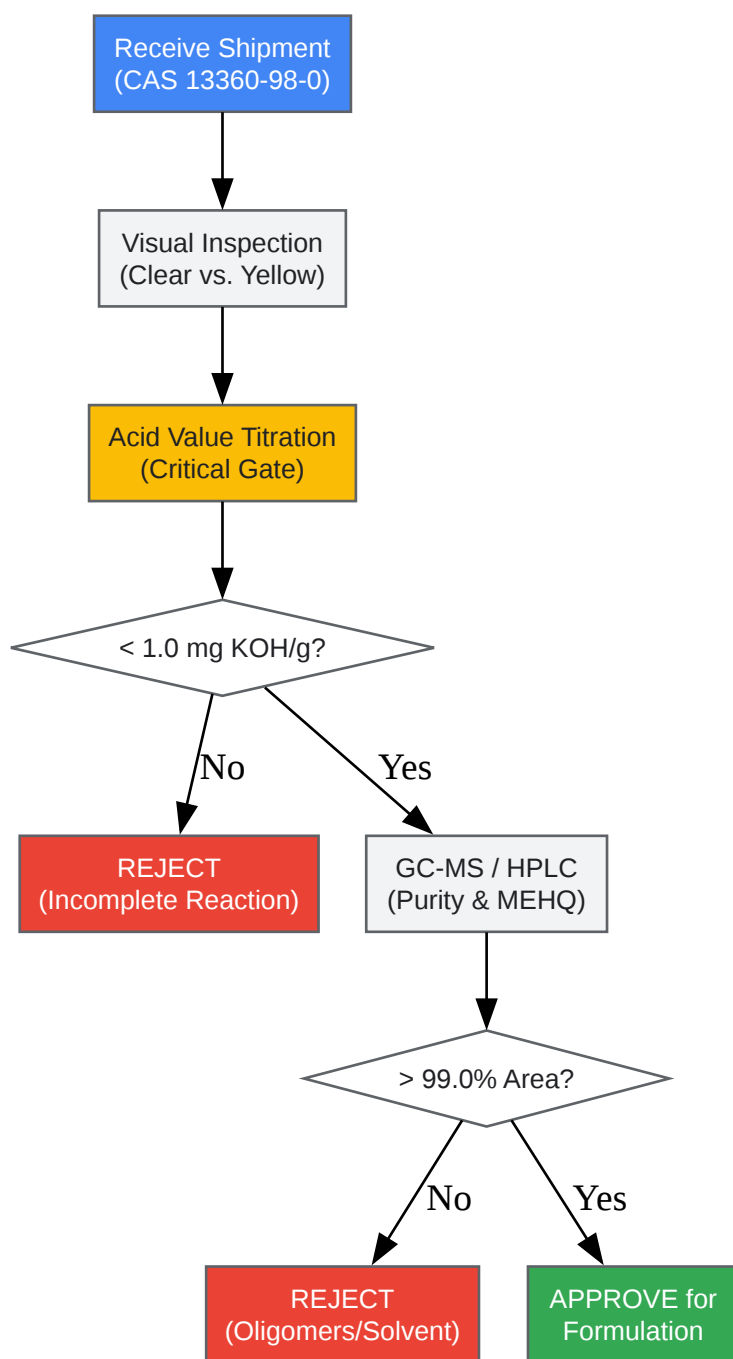
- Why: If this fails, the synthesis was incomplete. No amount of purification by the user will easily fix this without significant yield loss. Reject the batch.

Step 2: Structural Confirmation (H-NMR)

- Protocol: ^1H -NMR in CDCl_3 .
- Key Signal: Look for the allyl protons (multiplets at 5.9-6.1 ppm).
- Impurity Marker: Look for a broad singlet around 8.0–10.0 ppm (Carboxylic Acid). If the integral of the allyl group is not exactly 4x the aromatic protons (after normalizing), the esterification is incomplete.

Step 3: Purity & Inhibitor Check (GC-MS)

- Protocol: Gas Chromatography.
- Column: DB-5 or equivalent non-polar column.
- Program: 100°C (hold 2 min)
10°C/min
280°C.
- Analysis: TAP will elute late. Look for early eluting peaks (MEHQ inhibitor) and shoulders on the main peak (isomers or tri-esters).



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Figure 2: Incoming Quality Control (IQC) Decision Tree. The Acid Value test is the most cost-effective "gate" before expensive instrumental analysis.

Part 5: Application Context

Why does this rigor matter?

- **Dental Composites:** TAP is used to increase the crosslinking density of methacrylate-based resins. Impurities (acids) can neutralize the amine accelerators used in chemical cure systems, leading to incomplete curing and mechanical failure of the filling.
- **Optical Resins:** High refractive index is a key property of aromatic allyl esters. Oligomeric impurities cause optical striations and haze.
- **Drug Delivery (Hydrogels):** In hydrogel synthesis, TAP acts as a crosslinker. If the purity is low, the "mesh size" of the hydrogel becomes unpredictable, altering the drug release kinetics.

References

- ResearchGate. (2010). Esters of Pyromellitic Acid: Regioselective Synthesis and Transesterification Mechanisms. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). (2023). Biomedical Applications of Polymeric Materials: Crosslinking Strategies. Retrieved from [\[Link\]](#)

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Sources

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